

GHS hazard classification of 2-Chloro-3-methoxy-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-3-methoxy-5-nitropyridine

Cat. No.: B1323517

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An In-depth Technical Guide on the GHS Hazard Classification of **2-Chloro-3-methoxy-5-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Chloro-3-methoxy-5-nitropyridine** (CAS No: 75711-00-1). The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and use of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-3-methoxy-5-nitropyridine** is presented in the table below. These properties are essential for understanding the compound's behavior and potential exposure routes.

| Property | Value | Source |
|-------------------|--|---------------------------|
| Molecular Formula | C6H5CIN2O3 | PubChem |
| Molecular Weight | 188.57 g/mol | PubChem[1] |
| Appearance | Yellow crystalline solid | Chemical Supplier Data |
| Melting Point | 104-106 °C | Chemical Supplier Data[2] |
| Boiling Point | Not available | - |
| Solubility | Soluble in organic solvents such as methanol and dichloromethane; slightly soluble in water. | Chemical Supplier Data[2] |

GHS Hazard Classification

2-Chloro-3-methoxy-5-nitropyridine has been classified under the GHS framework based on its potential health hazards. The following table summarizes its classification, corresponding hazard statements, and pictograms.

| Hazard Class | Hazard Category | GHS Pictogram | Signal Word | Hazard Statement (H-Code) |
|--|-----------------|------------------|-------------|---|
| Acute Toxicity, Oral | Category 4 | Exclamation Mark | Warning | H302: Harmful if swallowed[2] |
| Acute Toxicity, Dermal | Category 4 | Exclamation Mark | Warning | H312: Harmful in contact with skin[2] |
| Skin Corrosion/Irritation | Category 2 | Exclamation Mark | Warning | H315: Causes skin irritation[2] |
| Serious Eye Damage/Eye Irritation | Category 2A | Exclamation Mark | Warning | H319: Causes serious eye irritation[2] |
| Acute Toxicity, Inhalation | Category 4 | Exclamation Mark | Warning | H332: Harmful if inhaled[2] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | Exclamation Mark | Warning | H335: May cause respiratory irritation[2] |

Precautionary Statements

The precautionary statements provide recommended measures to minimize or prevent adverse effects resulting from exposure to **2-Chloro-3-methoxy-5-nitropyridine**.

| Type | P-Code | Precautionary Statement |
|--------------------|-------------|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. [3] |
| P264 | | Wash skin thoroughly after handling. [2] |
| P270 | | Do not eat, drink or smoke when using this product. [4] |
| P271 | | Use only outdoors or in a well- ventilated area. [3] |
| P280 | | Wear protective gloves/ protective clothing/ eye protection/ face protection. [3] |
| Response | P301 + P317 | IF SWALLOWED: Get medical help. [2] |
| P302 + P352 | | IF ON SKIN: Wash with plenty of soap and water. [2] |
| P304 + P340 | | IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] |
| P305 + P351 + P338 | | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] |
| P317 | | Get medical help. |
| P319 | | Get medical help if you feel unwell. [2] |
| P321 | | Specific treatment (see supplemental first aid instructions on this label). [2] |

| | | |
|-------------|--|--|
| P330 | Rinse mouth. [2] | |
| P332 + P317 | If skin irritation occurs: Get medical help. [2] | |
| P337 + P317 | If eye irritation persists: Get medical help. [2] | |
| P362 + P364 | Take off contaminated clothing and wash it before reuse. [2] | |
| Storage | P403 + P233 | Store in a well-ventilated place. Keep container tightly closed. [2] |
| P405 | Store locked up. [2] | |
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. [2] |

Experimental Protocols & Methodologies

Detailed experimental protocols for the GHS classification of **2-Chloro-3-methoxy-5-nitropyridine** are not publicly available. The classification is typically based on a combination of existing data, computational models, and, where necessary, experimental testing according to established guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development).

The general process for hazard classification involves:

- Data Collection: Gathering all available information on the substance's properties, including results from in vivo and in vitro studies, physicochemical data, and human experience.
- Weight of Evidence Analysis: Evaluating the quality and consistency of the data to determine the intrinsic hazards.
- Comparison with GHS Criteria: Matching the evaluated data against the specific criteria for each hazard class and category as defined in the GHS Purple Book.

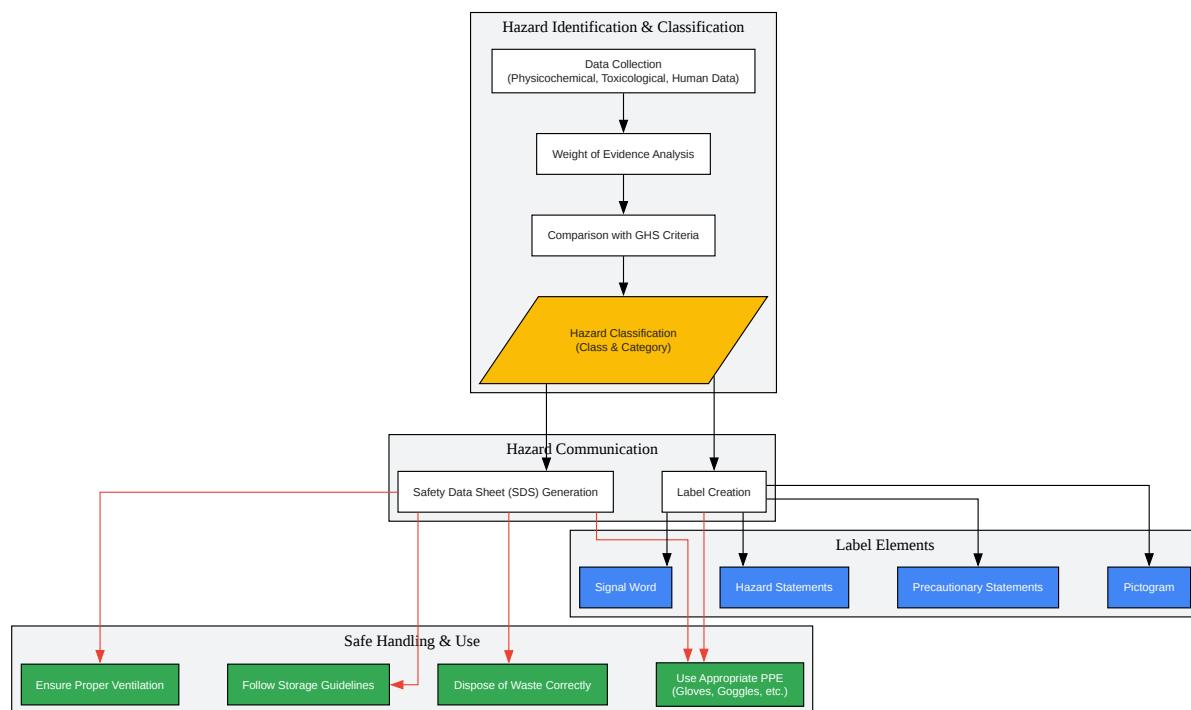
Signaling Pathways and Toxicological Mechanisms

The specific molecular mechanisms and signaling pathways for the toxicity of **2-Chloro-3-methoxy-5-nitropyridine** have not been extensively elucidated in publicly accessible literature. However, studies on related nitropyridine derivatives suggest that their toxicity may be linked to their chemical structure, which can interact with biological macromolecules. For some nitropyridines, mechanisms involving oxidative stress or interaction with DNA have been proposed, particularly in microbiological systems. Further research is needed to determine the precise toxicological pathways relevant to human health.

Visualizations

GHS Hazard Assessment Workflow

The following diagram illustrates the logical workflow for GHS hazard identification and subsequent safety communication for a chemical substance like **2-Chloro-3-methoxy-5-nitropyridine**.

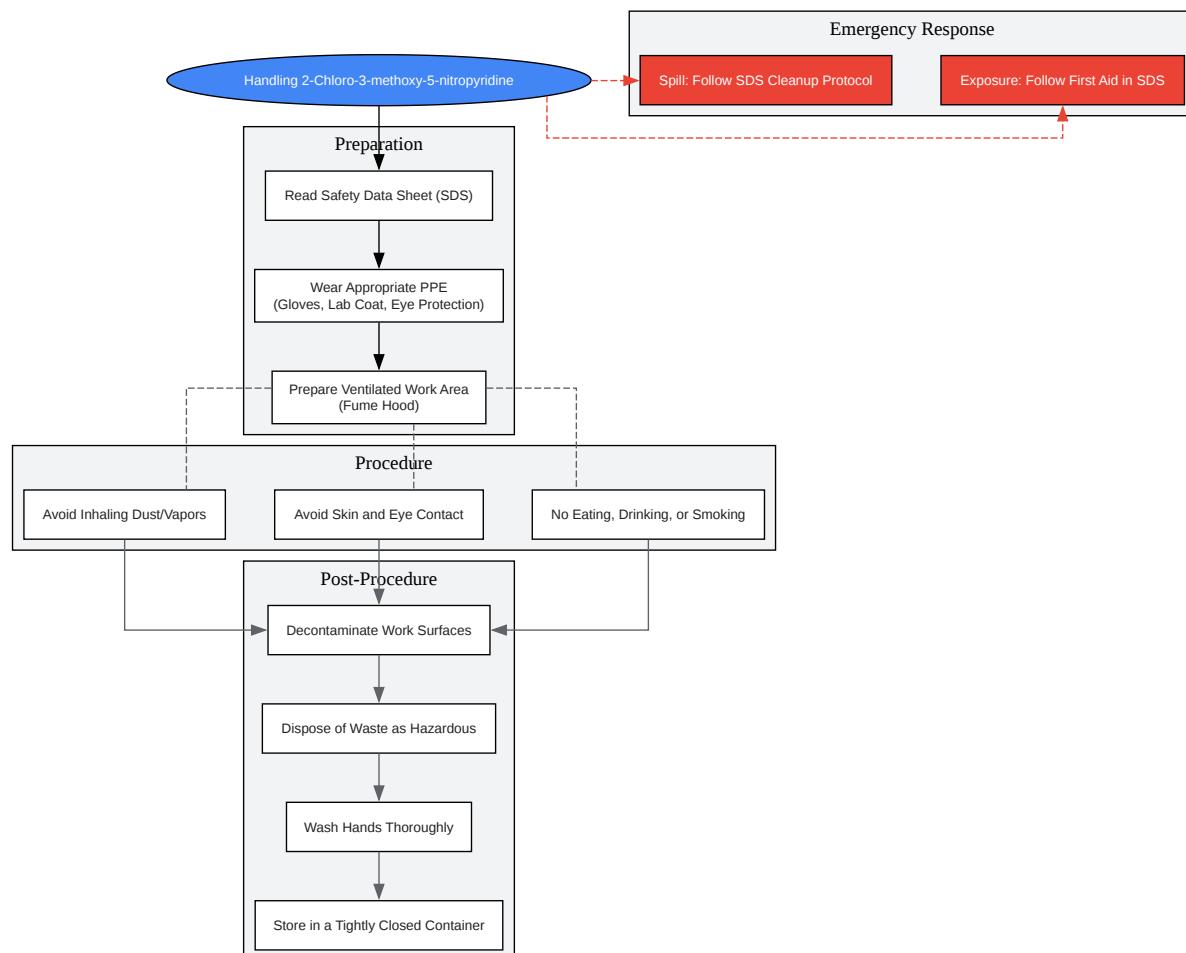


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Caption: Logical workflow for GHS hazard assessment and communication.

Safe Handling Protocol

This diagram outlines the essential steps for the safe handling of **2-Chloro-3-methoxy-5-nitropyridine** in a laboratory setting, based on its GHS classification.

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Caption: Safe handling protocol for laboratory use.

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References

- 1. 2-Chloro-3-methoxy-5-nitropyridine | C6H5CIN2O3 | CID 23456152 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-3-methoxy-5-nitropyridine CAS:75711-00-1 at Best Price in Ningbo - Manufacturer [nbinochem.com]
- 3. 2-Chloro-6-methoxy-3-nitropyridine | C6H5CIN2O3 | CID 2795029 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. justinlavallee.pages.cba.mit.edu [justinlavallee.pages.cba.mit.edu]
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